

Bispyrazolon als Vorstufe in der organischen Synthese: Ein technischer Leitfaden

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bispyrazolone

Cat. No.: B140274

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Zusammenfassung

Bispyrazolone, eine Klasse von heterocyclischen Verbindungen, die durch die Dimerisierung von Pyrazolon-Einheiten gekennzeichnet sind, haben sich als vielseitige Vorstufen in der organischen Synthese erwiesen. Ihre einzigartige Struktur, die mehrere reaktive Stellen aufweist, ermöglicht den Zugang zu einer breiten Palette von komplexen Molekülen, einschließlich bioaktiver Heterocyclen und Koordinationskomplexe. Dieser technische Leitfaden bietet einen detaillierten Überblick über die Synthese, die chemischen Eigenschaften und die vielfältigen Anwendungen von Bispyrazolon als Schlüsselbaustein in der modernen organischen Chemie und der medizinischen Chemie.

Einführung in Bispyrazolone

Bispyrazolone sind organische Verbindungen, die zwei Pyrazolon-Ringe enthalten, die typischerweise an der C4-Position miteinander verbunden sind. Die gebräuchlichste Vertreterin dieser Klasse ist 3,3'-Dimethyl-1,1'-diphenyl-[4,4'-bi-2-pyrazolin]-5,5'-dion (CAS: 7477-67-0). Die Reaktivität des zentralen C4-C4'-Bindeglieds sowie die Keto-Enol-Tautomerie der Pyrazolon-Ringe machen diese Verbindungen zu wertvollen Syntheseintermediaten. Sie dienen als Ausgangsmaterial für die Synthese von Arzneimittelkandidaten und als Liganden in der Koordinationschemie.^[1]

Physikalisch-chemische Eigenschaften von 3,3'-Dimethyl-1,1'-diphenyl-[4,4'-bi-2-pyrazolin]-5,5'-dion

Eigenschaft	Wert	Referenz
CAS-Nummer	7477-67-0	[2]
Summenformel	C ₂₀ H ₁₈ N ₄ O ₂	
Molekulargewicht	346.38 g/mol	
Schmelzpunkt	>320 °C	[3]
Aussehen	Cremefarbenes bis blassgelbes kristallines Pulver	[3]

Synthese von Bispyrazolon

Die primäre und am besten dokumentierte Methode zur Synthese von Bispyrazolon-Strukturen ist die oxidative Dimerisierung von 4-unsubstituierten Pyrazolonen. Obwohl spezifische, detaillierte Protokolle für die direkte Synthese von 3,3'-Dimethyl-1,1'-diphenyl-[4,4'-bi-2-pyrazolin]-5,5'-dion in der jüngeren Literatur schwer zu finden sind, ist die oxidative Kupplung mit Eisen(III)-chlorid (FeCl₃) ein etabliertes Verfahren für ähnliche Substrate.

Experimentelles Protokoll: Oxidative Dimerisierung von 3-Methyl-1-phenyl-5-pyrazolon

Dieses Protokoll beschreibt eine allgemeine Methode zur oxidativen Kupplung von Pyrazolonen, die auf die Synthese von Bispyrazolon angewendet werden kann.

Materialien:

- 3-Methyl-1-phenyl-5-pyrazolon
- Eisen(III)-chlorid (wasserfrei)
- Ethanol (oder ein anderes geeignetes Lösungsmittel)
- Wasser

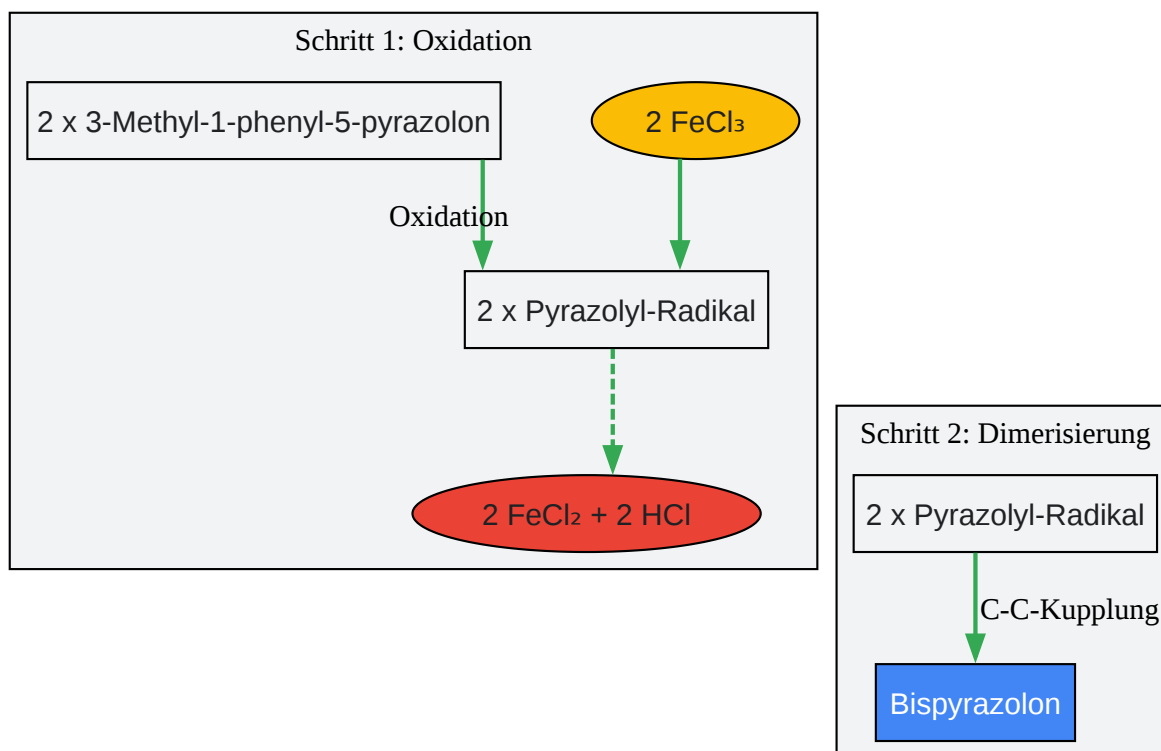
- Salzsäure (verdünnt)

Durchführung:

- Lösen Sie 3-Methyl-1-phenyl-5-pyrazolon (2 Äquivalente) in Ethanol in einem Rundkolben.
- Unter Rühren wird eine Lösung von wasserfreiem Eisen(III)-chlorid (1 Äquivalent) in Ethanol langsam zugetropft.
- Die Reaktionsmischung wird für mehrere Stunden bei Raumtemperatur oder unter leichtem Erwärmen gerührt, bis die Reaktion abgeschlossen ist (Überwachung mittels Dünnschichtchromatographie).
- Nach Abschluss der Reaktion wird die Mischung in Wasser gegossen und mit verdünnter Salzsäure angesäuert, um überschüssiges Eisen(III)-chlorid zu entfernen.
- Der ausgefallene Feststoff wird abfiltriert, gründlich mit Wasser gewaschen und getrocknet.
- Das Rohprodukt kann durch Umkristallisation aus einem geeigneten Lösungsmittel (z. B. Ethanol oder einem Ethanol/Wasser-Gemisch) gereinigt werden.

Mechanismus der oxidativen Kupplung:

Der Mechanismus beinhaltet wahrscheinlich die Bildung eines Pyrazolyl-Radikals durch die Oxidation des Pyrazolons mit Fe^{3+} . Zwei dieser Radikale rekombinieren dann an der C4-Position, um die C-C-Bindung zu bilden und das Bispyrazolon-Produkt zu ergeben.



[Click to download full resolution via product page](#)

Abbildung 1: Allgemeiner Mechanismus der oxidativen Kupplung von Pyrazolon.

Bispyrazolon als Vorstufe in der Synthese

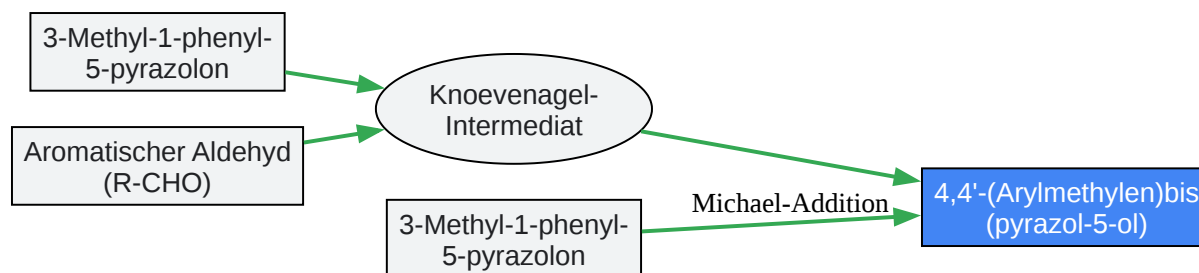
Bispyrazolone sind wertvolle Ausgangsmaterialien für die Synthese einer Vielzahl von heterocyclischen Verbindungen. Ihre Reaktivität konzentriert sich hauptsächlich auf die C4/C4'-Positionen und die Carbonylgruppen.

Synthese von 4,4'-(Arylmethylen)bis(3-methyl-1-phenyl-1H-pyrazol-5-olen)

Eine der wichtigsten Anwendungen von Pyrazolonen als Vorstufen ist die Knoevenagel-Kondensation mit Aldehyden, gefolgt von einer Michael-Addition eines zweiten Pyrazolon-

Moleküls. Dies führt zur Bildung von 4,4'-(Arylmethylen)bis(pyrazol-5-olen), einer Klasse von Verbindungen mit interessanten biologischen Aktivitäten, einschließlich antioxidativer und antikanzerogener Eigenschaften.[4][5]

Allgemeines Reaktionsschema:



[Click to download full resolution via product page](#)

Abbildung 2: Synthese von 4,4'-(Arylmethylen)bis(pyrazol-5-olen).

Experimentelles Protokoll: Synthese von 4,4'-[(4-Methoxyphenyl)methylen]bis(3-methyl-1-phenyl-1H-pyrazol-5-ol)[4]

Materialien:

- 3-Methyl-1-phenyl-5-pyrazolon (0.8 mmol)
- 4-Methoxybenzaldehyd (0.4 mmol)
- 70%ige wässrige Ethanollösung (4 mL)
- 1 M Natriumacetatlösung (40.2 µL)
- Wasser

Durchführung:

- Lösen Sie 4-Methoxybenzaldehyd (0.4 mmol) und 3-Methyl-1-phenyl-5-pyrazolon (0.8 mmol) in 4 mL 70%igem Ethanol bei Raumtemperatur.

- Fügen Sie 40.2 μL 1 M Natriumacetatlösung hinzu.
- Rühren Sie die Mischung, bis die Reaktion abgeschlossen ist.
- Fügen Sie Wasser hinzu, um eine 50%ige Ethanollösung zu erhalten.
- Filtrieren Sie den ausgefallenen Feststoff, waschen Sie ihn mit 50%igem Ethanol und trocknen Sie ihn.

Quantitative Daten für ausgewählte Derivate:[4]

Substituent (R)	Ausbeute (%)	Schmelzpunkt ($^{\circ}\text{C}$)	^1H -NMR (δ , ppm in DMSO-d_6)
4- OCH_3	92	176.0–177.0	13.92 (s, 1H), 12.39 (s, 1H), 7.70 (d, 4H), 7.44 (t, 4H), 7.24 (d, 2H), 7.16 (d, 2H), 6.83 (d, 2H), 4.89 (s, 1H), 3.70 (s, 3H), 2.30 (s, 6H)
3-OH, 4- OCH_3	91	200.0–202.0	13.90 (s, 1H), 12.38 (s, 1H), 8.82 (s, 1H), 7.71 (d, 4H), 7.44 (t, 4H), 7.24 (t, 2H), 6.79 (d, 1H), 6.69 (d, 1H), 6.59 (dd, 1H), 4.83 (s, 1H), 3.70 (s, 3H), 2.30 (s, 6H)

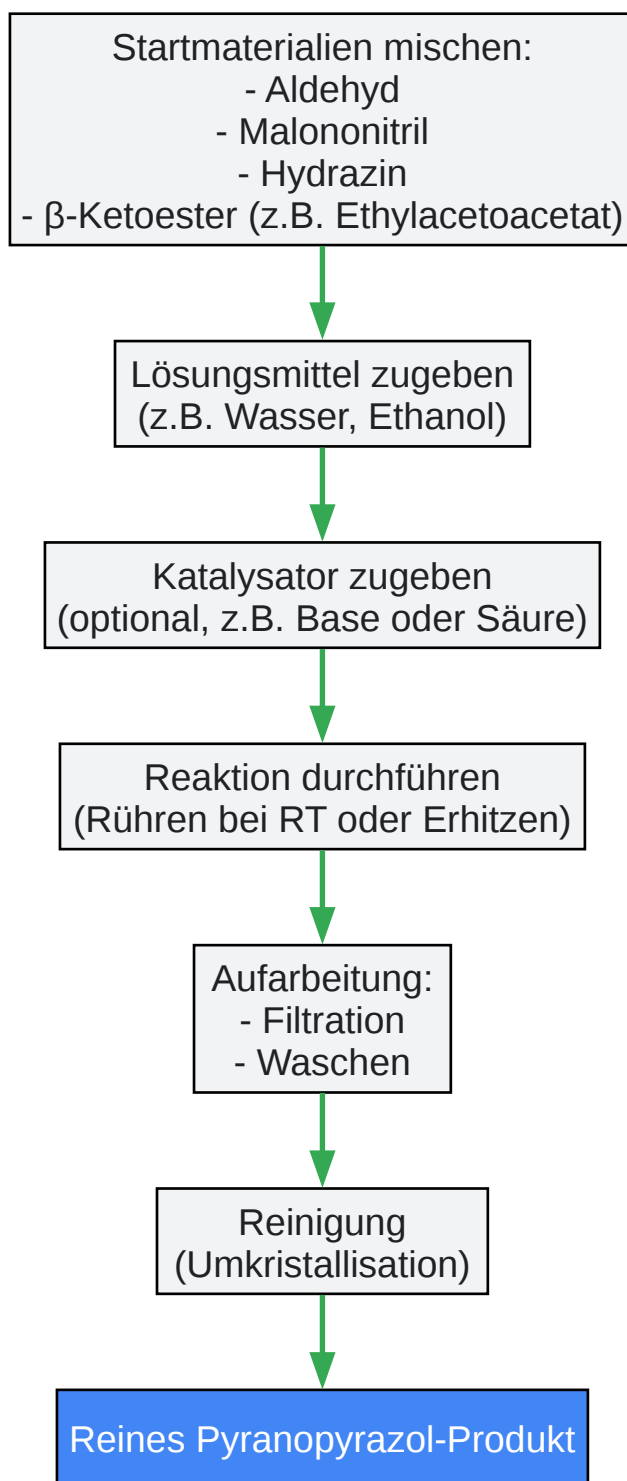
Synthese von Spiroverbindungen

Pyrazolone können als Vorstufen für die Synthese von Spiroverbindungen dienen, die dreidimensionale Strukturen mit einem quartären Kohlenstoffzentrum aufweisen. Diese Reaktionen nutzen oft die Reaktivität der C4-Position des Pyrazolon-Rings. Beispielsweise können Bis(spiropyrazolon)cyclopropane durch elektrokatalytische Cyclisierung von 4,4'-(Arylmethylen)bis(1-phenyl-3-methyl-1H-pyrazol-5-ol) hergestellt werden.[5]

Mehrkomponentenreaktionen

Pyrazolone sind wichtige Bausteine in Mehrkomponentenreaktionen (MCRs), insbesondere zur Synthese von Pyranopyrazolen.^{[6][7]} Diese Reaktionen ermöglichen den Aufbau komplexer Moleküle in einem einzigen Schritt aus drei oder mehr Ausgangsmaterialien, was sie zu einem effizienten Werkzeug in der organischen Synthese macht. Typischerweise reagiert ein Pyrazolon mit einem Aldehyd, Malononitril und einem Hydrazin-Derivat, um hochsubstituierte Dihydropyrano[2,3-c]pyrazole zu bilden.

Allgemeiner Arbeitsablauf für eine Vier-Komponenten-Reaktion zur Synthese von Pyranopyrazolen:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pure.johnshopkins.edu [pure.johnshopkins.edu]
- 2. BISPYRAZOLONE [sdfine.com]
- 3. echemi.com [echemi.com]
- 4. Synthesis of 4,4'-(arylmethylene)bis(3-methyl-1-phenyl-1H-pyrazol-5-ols) and evaluation of their antioxidant and anticancer activities - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Synthesis of 4,4'-(arylmethylene)bis(3-methyl-1-phenyl-1H-pyrazol-5-ols) and evaluation of their antioxidant and anticancer activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. uh-ir.tdl.org [uh-ir.tdl.org]
- To cite this document: BenchChem. [Bispyrazolon als Vorstufe in der organischen Synthese: Ein technischer Leitfaden]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b140274#bispyrazolone-as-a-precursor-in-organic-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com